

Preparation of DUBs-IN-2 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: DUBs-IN-2

Cat. No.: B11848037

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **DUBs-IN-2**, a potent inhibitor of deubiquitinating enzymes (DUBs), particularly targeting USP8.^{[1][2][3]} Accurate preparation of this stock solution is critical for ensuring the reproducibility and reliability of experimental results in studies related to cell signaling, protein degradation, and cancer biology.

Compound Information

DUBs-IN-2 is a small molecule inhibitor that has been shown to selectively inhibit the deubiquitinase USP8 with an IC₅₀ of 0.28 μM.^{[1][2]} It has demonstrated significantly less activity against other deubiquitinases like USP7 (IC₅₀ >100 μM).^{[1][2]} This selectivity makes it a valuable tool for investigating the specific roles of USP8 in cellular processes.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DUBs-IN-2**:

Property	Value	Source
Molecular Weight	275.26 g/mol	[1][4][5][6][7]
CAS Number	924296-19-5	[1][5][8]
Solubility in DMSO	5 mg/mL to 16.67 mg/mL	[1][2][5][7][9]
Recommended Solvent	DMSO (freshly prepared is recommended)	[7]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[1][5]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1][5]

Experimental Protocol: Preparation of a 10 mM DUBs-IN-2 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **DUBs-IN-2** in Dimethyl Sulfoxide (DMSO).

Materials:

- **DUBs-IN-2** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

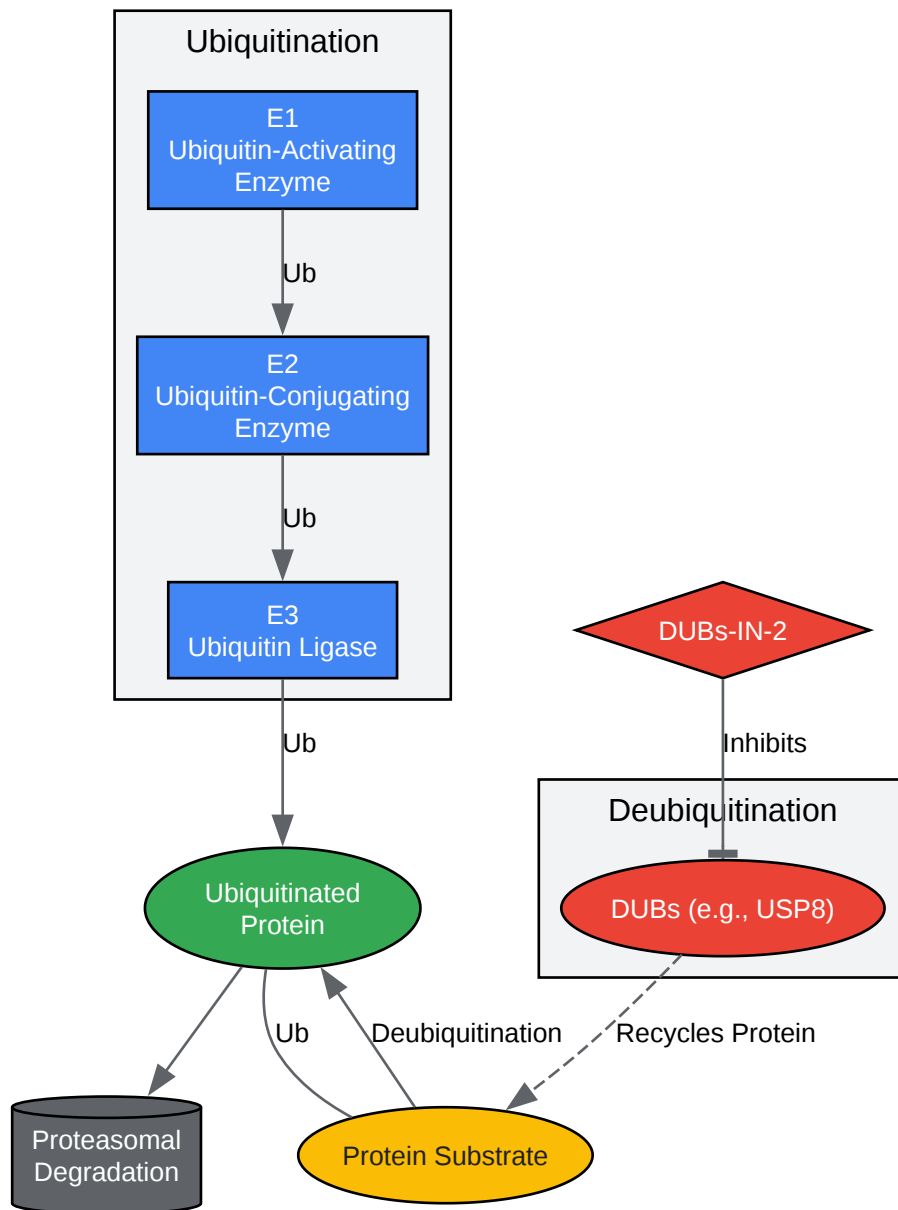
- Equilibration: Allow the vial of **DUBs-IN-2** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **DUBs-IN-2** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.75 mg of **DUBs-IN-2**.
 - Calculation:
 - Molecular Weight (MW) = 275.26 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x V x MW = 0.01 mol/L x 0.001 L x 275.26 g/mol = 0.0027526 g = 2.75 mg
- Dissolution:
 - Add the weighed **DUBs-IN-2** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh DMSO to the tube. For the example above, this would be 1 mL.
 - Cap the tube tightly.
- Solubilization:
 - Vortex the solution for 1-2 minutes to aid in dissolution.
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes can be applied. Follow this with further vortexing. Some sources suggest that ultrasonic treatment may be necessary to achieve higher concentrations.^[1]
- Aliquotting and Storage:
 - Once the **DUBs-IN-2** is completely dissolved, centrifuge the tube briefly to collect the solution at the bottom.

- To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[1][5]} It is noted that the compound is unstable in solution, and freshly prepared solutions are recommended.^[5]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the role of DUBs in cellular signaling and the workflow for preparing the **DUBs-IN-2** stock solution.

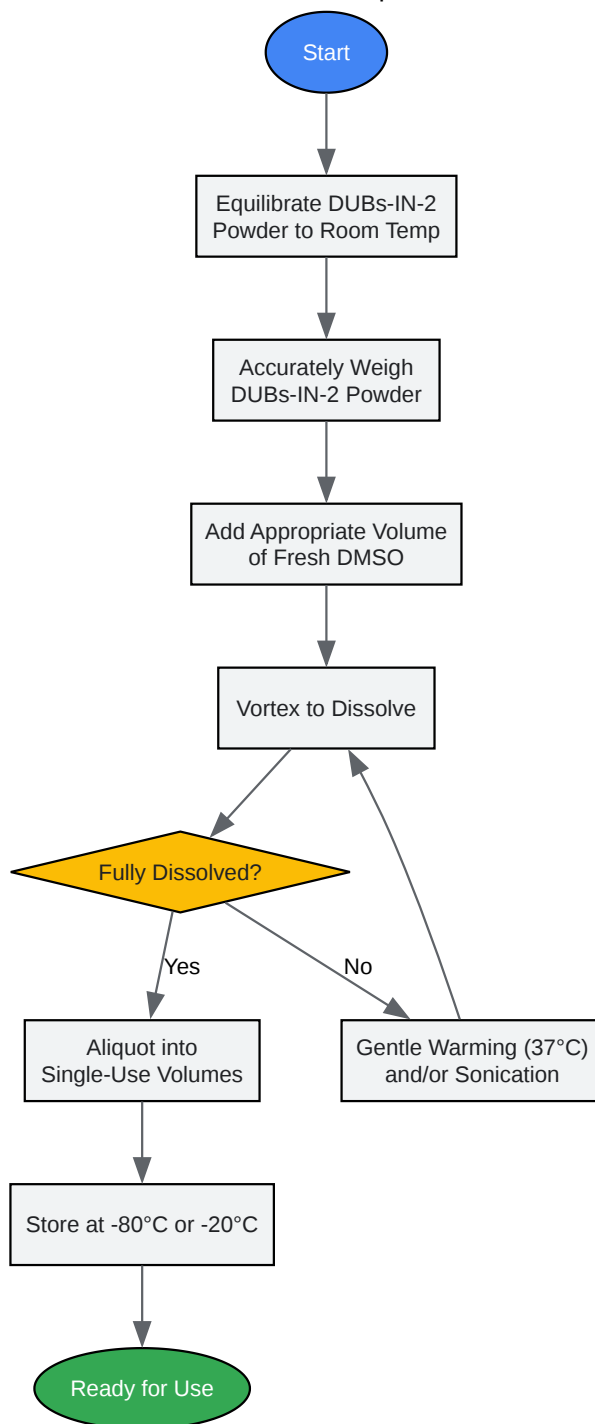
Simplified Ubiquitin-Proteasome Signaling Pathway



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Caption: DUBs in the Ubiquitin-Proteasome Pathway.

DUBs-IN-2 Stock Solution Preparation Workflow



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Caption: Workflow for **DUBs-IN-2** Stock Solution Preparation.

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References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. DUBs-IN-2,924296-19-5 - Absin](https://absin.net) [absin.net]
- [3. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [4. DUBs-IN-2 | C15H9N5O | CID 16065491 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. abmole.com](https://abmole.com) [abmole.com]
- [6. DUB inhibitor DUBs-IN-2, Purity ≥98% - CD BioGlyco](https://bioglyco.com) [bioglyco.com]
- [7. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [8. DUBs-IN-2 - CAS:924296-19-5 - 凯美商城-化学品电商综合服务平台](https://bjchemical.com) [bjchemical.com]
- [9. caymanchem.com](https://caymanchem.com) [caymanchem.com]
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